

Application Notes and Protocols for Enzymatic Assays Using 9-Methyltridecanoyl-CoA

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Introduction

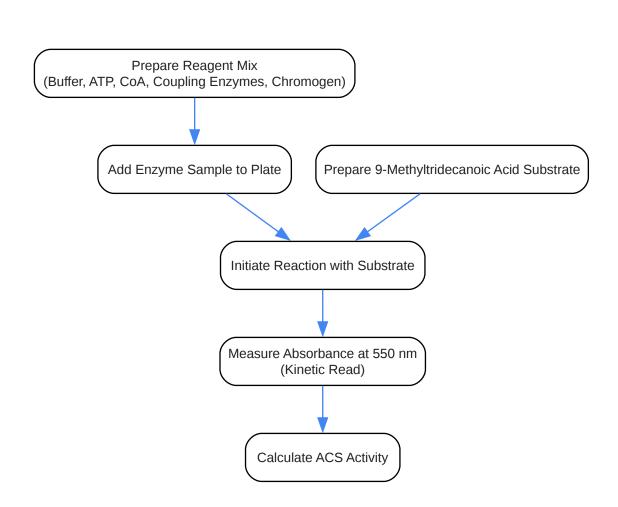
9-Methyltridecanoyl-CoA is a branched-chain acyl-coenzyme A molecule. Branched-chain fatty acids and their CoA esters are involved in various metabolic processes and are of increasing interest in drug development, particularly in the context of metabolic disorders and infectious diseases. These application notes provide detailed protocols for the enzymatic assay of enzymes that potentially metabolize **9-Methyltridecanoyl-CoA**, such as acyl-CoA synthetases and acyl-CoA dehydrogenases. The protocols are designed to be adaptable for screening potential enzyme inhibitors and for characterizing enzyme kinetics.

Potential Signaling and Metabolic Pathways

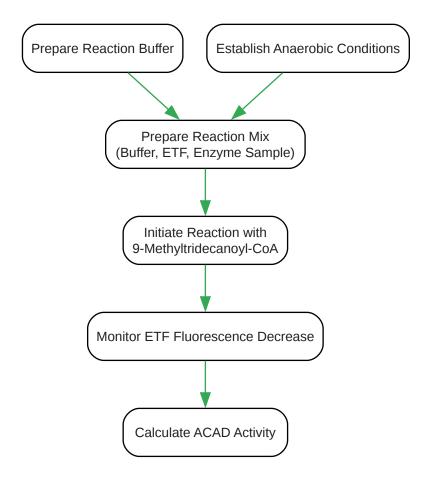
9-Methyltridecanoyl-CoA, as a branched-chain acyl-CoA, is anticipated to enter the fatty acid β -oxidation pathway. Its metabolism is crucial for understanding cellular energy homeostasis and the pathophysiology of diseases involving lipid metabolism. The diagram below illustrates a generalized pathway for the activation and subsequent β -oxidation of a branched-chain fatty acid like 9-methyltridecanoic acid.











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